Application Notes and Protocols for BMS CCR2 22 Stock Solution Preparation

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Compound of Interest	
Compound Name:	*Bms ccr2 22*
CAS No.:	*445479-97-0*
Cat. No.:	*B606224*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **BMS CCR2 22**, a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). Adherence to these protocols is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Quantitative Data Summary

A summary of the key quantitative data for **BMS CCR2 22** is presented in the table below for quick reference.

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Parameter	Value	Reference
Molecular Weight	593.66 g/mol	[1][2]
Molecular Formula	$C_{28}H_{34}F_3N_5O_4S$	
CAS Number	445479-97-0	
Purity	≥98%	
Appearance	Solid	
IC_{50} (Binding)	5.1 nM	
IC_{50} (Calcium Flux)	18 nM	
IC_{50} (Chemotaxis)	1 nM	
Solubility in DMSO	Up to 100 mM (59.37 mg/mL)	
Solubility in Ethanol	Up to 10 mM (5.94 mg/mL)	
Storage (Solid)	+4°C or -20°C	
Storage (Stock Solution)	-20°C (1 month) or -80°C (6 months)	

Experimental Protocols

Preparation of a 10 mM **BMS CCR2 22** Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **BMS CCR2 22** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **BMS CCR2 22** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes

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- Calibrated precision balance
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **BMS CCR2 22** to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- Weighing the Compound: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **BMS CCR2 22** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.94 mg of the compound.
  - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
  - Example: 10 mM x 0.001 L x 593.66 g/mol = 5.9366 mg
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **BMS CCR2 22** powder. To prepare a 10 mM solution with 5.94 mg of the compound, add 1 mL of DMSO.
- Dissolution: Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for In Vitro and In Vivo Studies

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For In Vitro Cell-Based Assays:

Working solutions for cell-based assays should be prepared fresh for each experiment by diluting the high-concentration DMSO stock solution with the appropriate cell culture medium.

Important Consideration: The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically <0.1%) to avoid solvent-induced cytotoxicity.

Example Dilution:

- Determine the final desired concentration of **BMS CCR2 22** in your experiment (e.g., 100 nM).
- Calculate the required volume of the 10 mM stock solution. For 1 mL of final working solution:
  - (10 mM) x V_1 = (100 nM) x (1 mL)
  - V_1 = 0.01 µL
- To achieve this dilution accurately, a serial dilution approach is recommended. For instance, first, dilute the 10 mM stock 1:100 in cell culture medium to create an intermediate stock of 100 µM. Then, dilute this intermediate stock 1:1000 in the final volume of cell culture medium to achieve 100 nM.

In Vivo Dosing Solutions:

For animal studies, working solutions should be prepared fresh on the day of dosing. The vehicle for dilution will depend on the route of administration and experimental design.

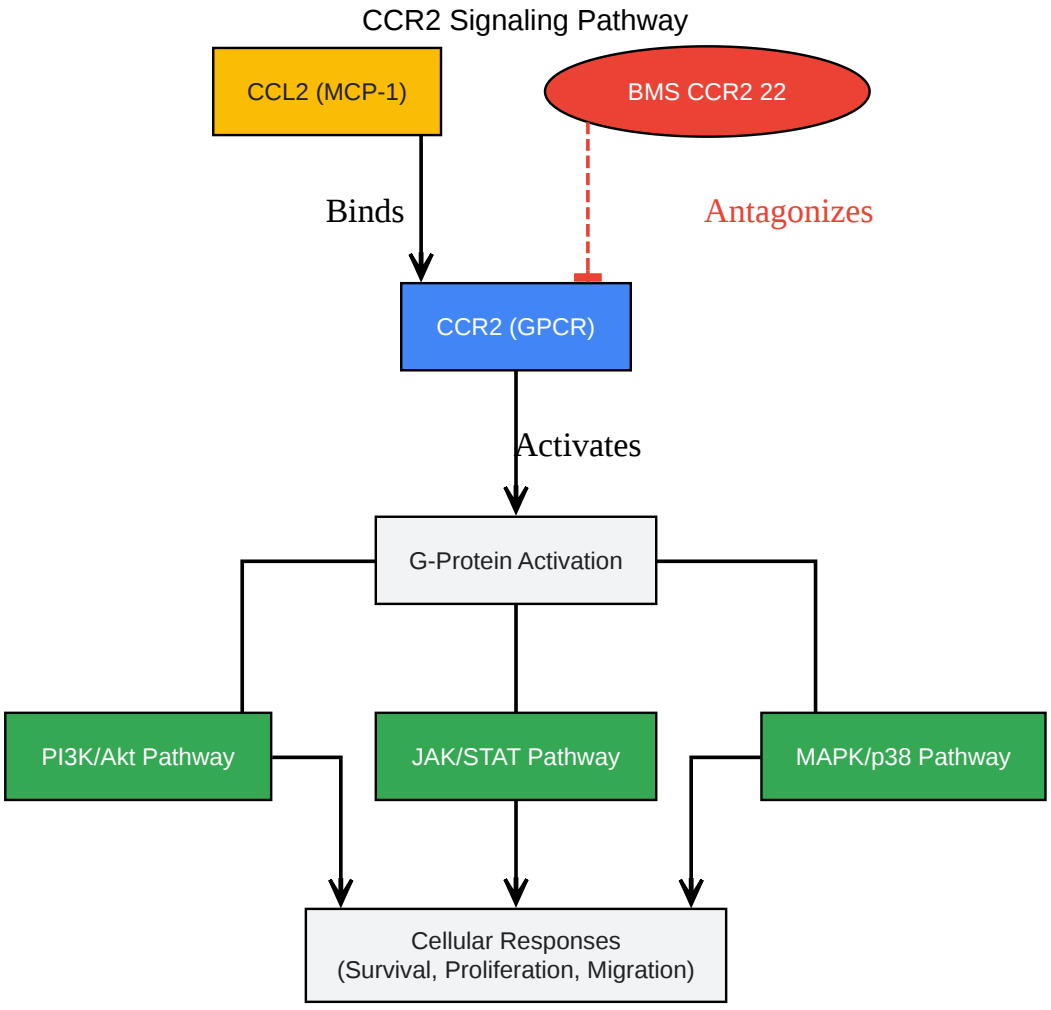
Example Protocol for Oral Gavage (using Corn Oil):

- Prepare a higher concentration stock solution in DMSO (e.g., 20.8 mg/mL).
- For a 1 mL final working solution, add 100 µL of the 20.8 mg/mL DMSO stock solution to 900 µL of corn oil.
- Mix thoroughly to ensure a uniform suspension.

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Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the CCR2 signaling pathway and a typical experimental workflow for evaluating the efficacy of **BMS CCR2 22**.

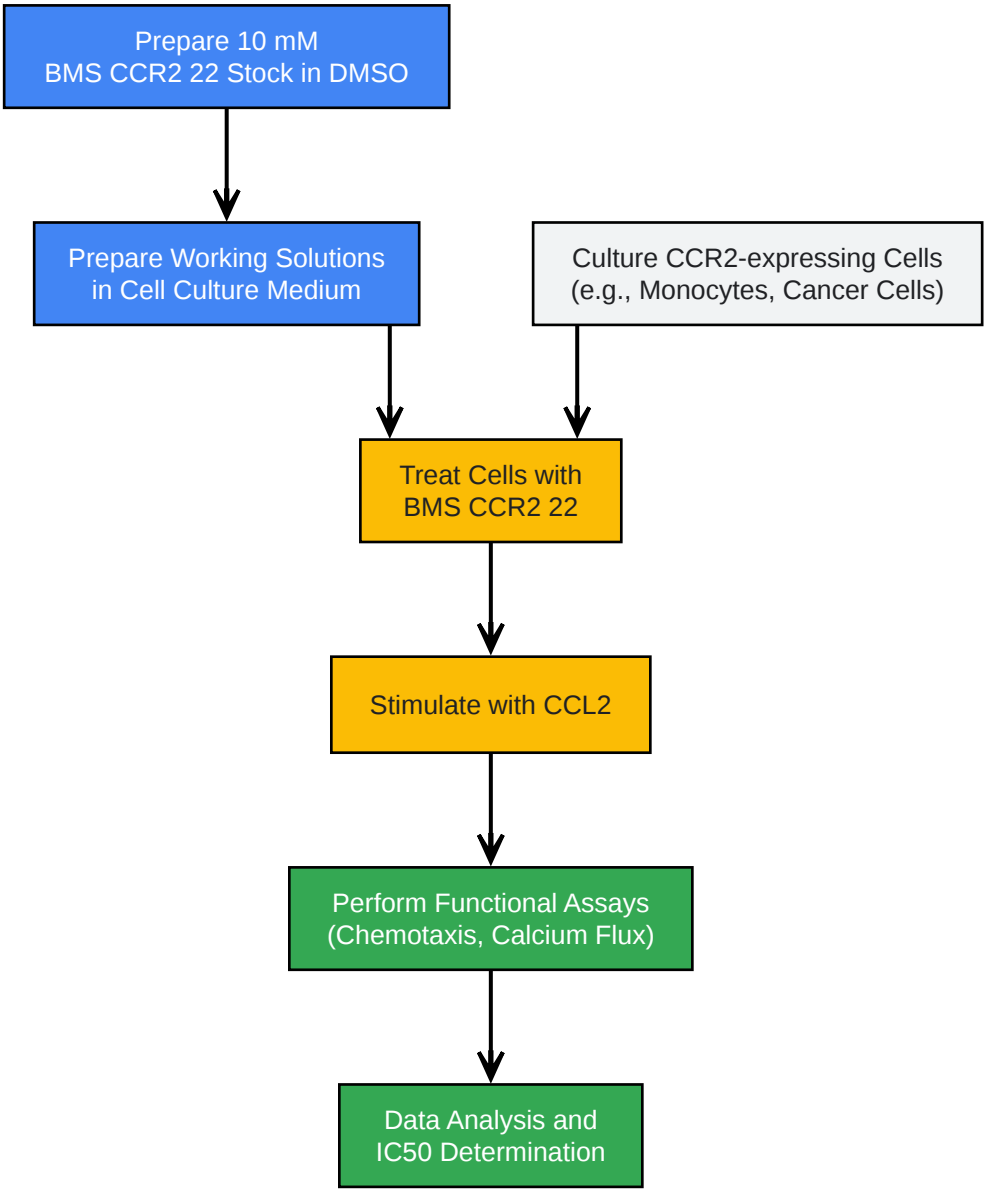


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Caption: CCR2 Signaling Cascade and Point of Inhibition by **BMS CCR2 22**.

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Experimental Workflow for BMS CCR2 22 Efficacy Testing



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Caption: Workflow for In Vitro Evaluation of **BMS CCR2 22**.

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References

- 1. abmole.com [abmole.com]
- 2. BMS CCR2 22 | Chemokine CC Receptors | Tocris Bioscience [tocris.com]
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